

Proper Disposal Procedures for Rauvoyunine C

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Compound of Interest

Compound Name: Rauvoyunine C

Cat. No.: B13447747

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **Rauvoyunine C**, a laboratory chemical that must be managed as hazardous waste. Adherence to these procedural guidelines is critical to ensure personnel safety and environmental compliance.

I. Chemical and Physical Properties of Rauvoyunine C

While a specific Safety Data Sheet (SDS) for **Rauvoyunine C** is not readily available, the following data has been compiled from available chemical information resources. This information should be used to inform safe handling and disposal practices.

Property	Value	Source
CAS Number	1211543-01-9	[1][2][3]
Molecular Formula	C32H36N2O9	[3]
Molecular Weight	592.65 g/mol	[3]
Form	Powder	[3]
Melting Point	173-175°C (in acetone)	[3]
Boiling Point (Predicted)	685.7 ± 55.0°C	[3]
Density (Predicted)	1.39 ± 0.1 g/cm ³	[3]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[3]

II. Hazard Identification and General Precautions

As a laboratory chemical, **Rauvoyunine C** should be handled with care. Although specific toxicity data is not provided in the search results, general principles for handling chemical compounds in a laboratory setting should be strictly followed. It is prudent to treat **Rauvoyunine C** as a hazardous substance.

General Precautions:

- Avoid inhalation of dust or vapors.
- Avoid contact with skin and eyes.
- Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses.[4]
- Work in a well-ventilated area, preferably in a chemical fume hood.

III. Step-by-Step Disposal Protocol for Rauvoyunine C

The disposal of **Rauvoyunine C** must be conducted in accordance with institutional and local regulations for hazardous waste. The following protocol provides a general framework for its proper disposal.

Step 1: Waste Identification and Classification

- **Rauvoyunine C** and any materials contaminated with it (e.g., gloves, absorbent paper, pipette tips) must be classified as hazardous chemical waste.[5][6]
- Do not dispose of **Rauvoyunine C** down the sink or in regular trash.[7]

Step 2: Waste Segregation

- Solid Waste:
 - Dispose of solid **Rauvoyunine C** in its original manufacturer's container if possible.[5]
 - If the original container is not available, use a new, compatible, and clearly labeled container.
 - Contaminated lab supplies such as gloves, wipes, and bench paper should be double-bagged in clear plastic bags.[5]
- Liquid Waste:
 - Solutions containing **Rauvoyunine C** should be collected in a dedicated, leak-proof container with a screw-on cap.[5][8] Corks and parafilm are not acceptable closures.[5]
 - Do not mix **Rauvoyunine C** waste with other incompatible waste streams. For example, store it separately from acids and bases.[8]
- Sharps Waste:

- Chemically contaminated sharps such as pipette tips or broken glass must be placed in a designated, puncture-resistant sharps container.[\[5\]](#)[\[9\]](#)

Step 3: Container Management

- Labeling: All waste containers must be clearly labeled with the words "Hazardous Waste," the full chemical name ("**Rauvogyunine C**"), and the accumulation start date.[\[6\]](#)[\[9\]](#)
- Condition: Containers must be in good condition, free from leaks or rust.[\[6\]](#)
- Closure: Keep waste containers closed at all times, except when adding waste.[\[5\]](#)[\[6\]](#)
- Secondary Containment: Place waste containers in a secondary container, such as a lab tray, to contain any potential spills. The secondary container should be chemically compatible and have a capacity of at least 110% of the primary container's volume.[\[5\]](#)

Step 4: Storage

- Store hazardous waste in a designated Satellite Accumulation Area (SAA) within the laboratory.[\[8\]](#)
- Ensure the SAA is inspected weekly for any signs of leakage.[\[8\]](#)
- Do not accumulate more than the allowable limit of hazardous waste in the SAA as per your institution's policy.

Step 5: Disposal Request

- Once a waste container is full or has been in accumulation for the maximum allowed time (e.g., one year for partially filled containers), a disposal request must be submitted to your institution's Environmental Health & Safety (EHS) department.[\[8\]](#)[\[10\]](#)
- Follow the specific procedures outlined by your EHS for waste pickup.

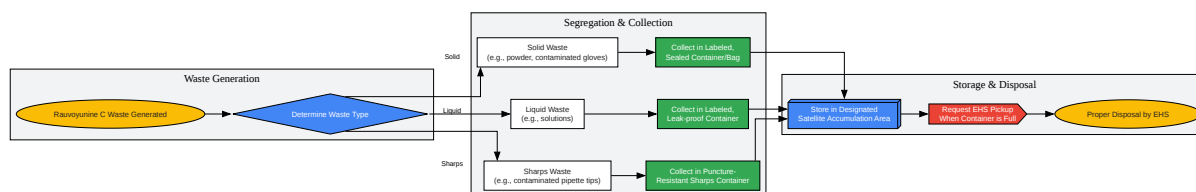
Step 6: Empty Container Disposal

- Empty containers that once held **Rauvogyunine C** must be triple-rinsed with a suitable solvent capable of removing the chemical residue.[\[6\]](#)

- The rinsate from this cleaning process must be collected and disposed of as hazardous waste.[6]
- After triple-rinsing and air-drying, the container may be disposed of in the regular trash, or preferably, reused for compatible waste.[6]

IV. Experimental Workflow and Disposal Logic

The following diagram illustrates the decision-making process and workflow for the proper disposal of **Rauvoyunine C** waste.



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- To cite this document: BenchChem. [Proper Disposal Procedures for Rauvoyunine C]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13447747#rauvoyunine-c-proper-disposal-procedures>]

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